

chemical and physical properties of 3-Amino-5hydroxybenzoic acid

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Compound of Interest

Compound Name: 3-Amino-5-hydroxybenzoic acid

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An In-depth Technical Guide on 3-Amino-5-hydroxybenzoic Acid

This guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and biological significance of **3-Amino-5-hydroxybenzoic acid** (AHBA), tailored for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

3-Amino-5-hydroxybenzoic acid is an aromatic compound that serves as a crucial biosynthetic precursor for a wide range of natural products, including many potent antibiotics. [1][2][3] Its structure, featuring amino, hydroxyl, and carboxylic acid functional groups, dictates its chemical and physical behavior.

Identifiers and Chemical Structure

The fundamental identifiers and structural representations for **3-Amino-5-hydroxybenzoic acid** are summarized below.



Identifier	Value
CAS Number	76045-71-1[1][2][4]
IUPAC Name	3-amino-5-hydroxybenzoic acid[1]
Synonyms	AHBA, 3-AHBA, 5-amino-3-hydroxybenzoic acid[1][2]
Molecular Formula	C7H7NO3[1][2][4]
Canonical SMILES	C1=C(C=C(C=C1N)O)C(=O)O[1]
InChI	InChI=1S/C7H7NO3/c8-5-1-4(7(10)11)2-6(9)3- 5/h1-3,9H,8H2,(H,10,11)[1][2]
InChI Key	QPEJHSFTZVMSJH-UHFFFAOYSA-N[1][2]

Physicochemical Data

Quantitative physical and chemical data are essential for experimental design, including dissolution, storage, and analytical characterization.



Property	Value	Source(s)
Molecular Weight	153.14 g/mol	[1][4][5]
Exact Mass	153.0426 Da	[1]
Appearance	Off-white to yellow solid crystalline powder	[1][4]
Melting Point	242°C; Decomposes at 225- 227°C	[1][6]
Boiling Point	453.4 ± 35.0°C (Predicted)	[1][6]
Density	$1.491 \pm 0.06 \text{ g/cm}^3 \text{ (Predicted)}$	[1][6]
рКа	10.33 ± 0.10 (Predicted)	[1][6]
LogP	1.25 (Predicted)	[1]
Polar Surface Area	83.55 Ų	[1]
UV/Vis. (λmax)	227 nm	[2][7]

Solubility

Solubility is a critical parameter for preparing stock solutions and reaction mixtures. AHBA exhibits preferential solubility in polar aprotic solvents.[1][2][7]

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	3 mg/mL[1][2][7]
Dimethylformamide (DMF)	1 mg/mL[1][2][7]
Water	5.3 mg/mL (Calculated)[1]
10% DMSO / 90% Corn Oil	≥ 5 mg/mL[4]
10% DMSO / 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL[4]

Biological Significance and Pathways



AHBA is a key intermediate in the aminoshikimate pathway, a branch of the primary shikimate pathway used by microorganisms to produce aromatic compounds.[1][8] Its primary role is to serve as the starter unit for the biosynthesis of the mC₇N (meta-carboxy-amino-phenyl) core found in numerous complex natural products.[2][8]

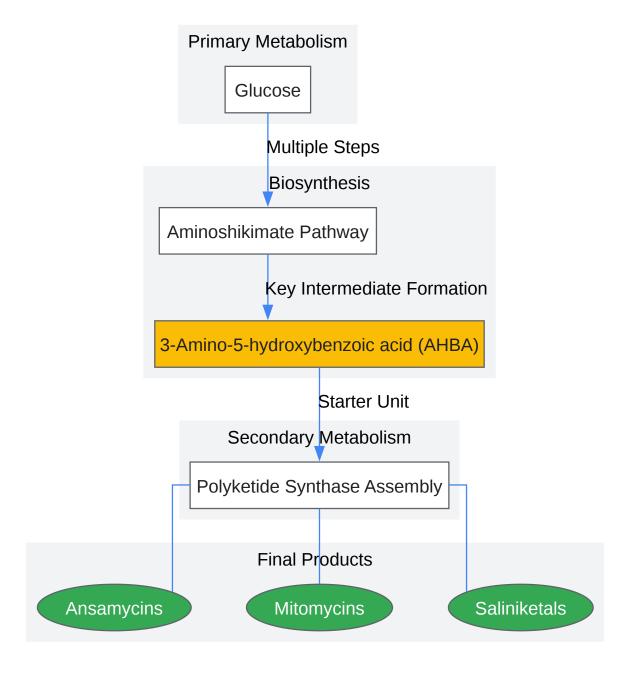
Role as a Biosynthetic Precursor

AHBA is the foundational building block for several classes of medically important antibiotics:

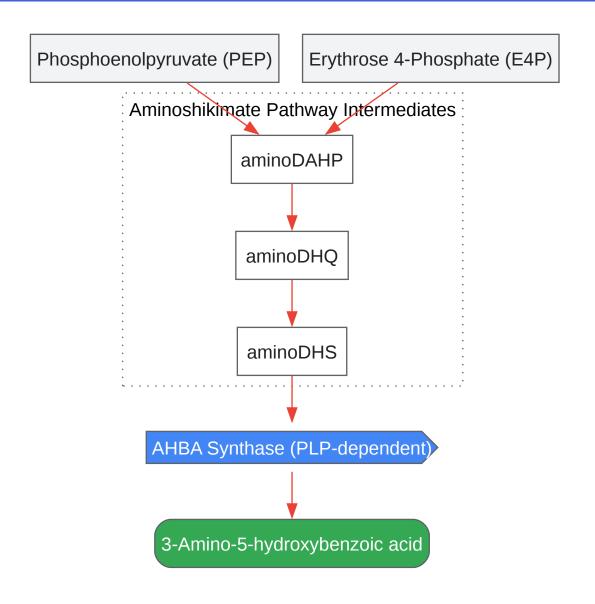
- Ansamycins: This class includes antitumor agents like geldanamycin and antibacterial drugs like rifamycin.[2][9][10]
- Mitomycins: A family of potent antitumor antibiotics, including mitomycin C.[2][4]
- Saliniketals: A unique class of natural products derived from marine bacteria.[3]

The incorporation of AHBA into these molecules is a critical step that defines their core structure and biological activity.









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